

Technical Support Center: Superdex 75 Column

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Compound of Interest

Compound Name: SUPERDEX 75

Cat. No.: B1179487

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This guide provides detailed instructions and troubleshooting advice for the long-term storage of **Superdex 75** columns to ensure their longevity and optimal performance.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solution for long-term storage of a **Superdex 75** column?

For long-term storage (more than two days), the recommended solution is 20% ethanol.^{[1][2][3][4]} This solution prevents microbial growth, which can clog the column and affect its separation performance.^{[4][5]} For HiLoad **Superdex 75** pg columns, a solution of 200 mM sodium acetate in 20% ethanol is recommended.^{[4][6]}

Q2: How should I prepare my **Superdex 75** column for long-term storage?

Before storing the column, it is crucial to clean it thoroughly to remove any contaminants. The general procedure is as follows:

- Wash the column with two column volumes (CV) of distilled water to remove any residual buffer salts.^{[1][2][4]}
- Equilibrate the column with at least two column volumes of 20% ethanol.^{[1][2][4]}
- Ensure the column is properly sealed with the storage/shipping device to prevent it from drying out.^{[1][2][3]}

Q3: At what temperature should I store the **Superdex 75** column?

The recommended storage temperature for a **Superdex 75** column is between 4°C and 30°C.
[\[1\]](#)[\[7\]](#)[\[8\]](#)

Q4: I observe increased back-pressure after storing my column. What should I do?

Increased back-pressure after storage can be caused by several factors, including microbial growth, precipitated proteins, or air in the column.[\[2\]](#)[\[4\]](#)

- **Cleaning:** Perform a cleaning-in-place (CIP) procedure. A common method is to wash the column with 0.5 M NaOH followed by distilled water.[\[4\]](#)[\[9\]](#) For more severe contamination, other cleaning agents or a more rigorous cleaning protocol might be necessary.[\[1\]](#)[\[10\]](#)
- **Removing Air:** If you suspect air has entered the column, run well-degassed eluent at a low flow rate (e.g., 0.5 ml/min) for 3 to 4 column volumes.[\[2\]](#)[\[10\]](#)

Q5: How do I prepare the column for use after long-term storage?

After long-term storage in 20% ethanol, the column needs to be re-equilibrated with your running buffer before use.

- Wash the column with at least two column volumes of distilled water to remove the ethanol.
[\[1\]](#) Since ethanol is more viscous, use a lower flow rate to avoid over-pressurizing the column.[\[2\]](#)[\[4\]](#)
- Equilibrate the column with at least two column volumes of your filtered and degassed running buffer until the UV baseline and pH are stable.[\[1\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the long-term storage of a **Superdex 75** column.

Parameter	Recommended Value	Notes
Storage Solution	20% Ethanol	For HiLoad Superdex 75 pg, use 200 mM Sodium Acetate in 20% Ethanol.[4][6]
Storage Temperature	4°C to 30°C	[1][7][8]
Pre-Storage Wash	2 Column Volumes of Distilled Water	To remove salts and other buffer components.[1][2][4]
Equilibration Volume	≥ 2 Column Volumes of 20% Ethanol	Ensure the entire column is saturated with the storage solution.[1][2][4]
Post-Storage Wash	≥ 2 Column Volumes of Distilled Water	To remove the storage solution. Use a reduced flow rate.[1][2]
Post-Storage Equilibration	≥ 2 Column Volumes of Running Buffer	Until UV baseline and pH are stable.[1]

Experimental Protocols

Protocol 1: Standard Long-Term Storage Procedure

This protocol describes the standard procedure for preparing a **Superdex 75** column for long-term storage.

- **Disconnect the Column:** Disconnect the column from the chromatography system.
- **Wash with Water:** Connect the column to a syringe or a pump and wash with at least two column volumes of filtered and degassed distilled water at a moderate flow rate (e.g., 0.5 ml/min for a 10/300 GL column).
- **Equilibrate with Ethanol:** Wash the column with at least two column volumes of 20% ethanol.
- **Seal the Column:** Disconnect the column and securely attach the stop plugs to both ends to prevent drying. If available, use the original storage/shipping device.[1][2][3]

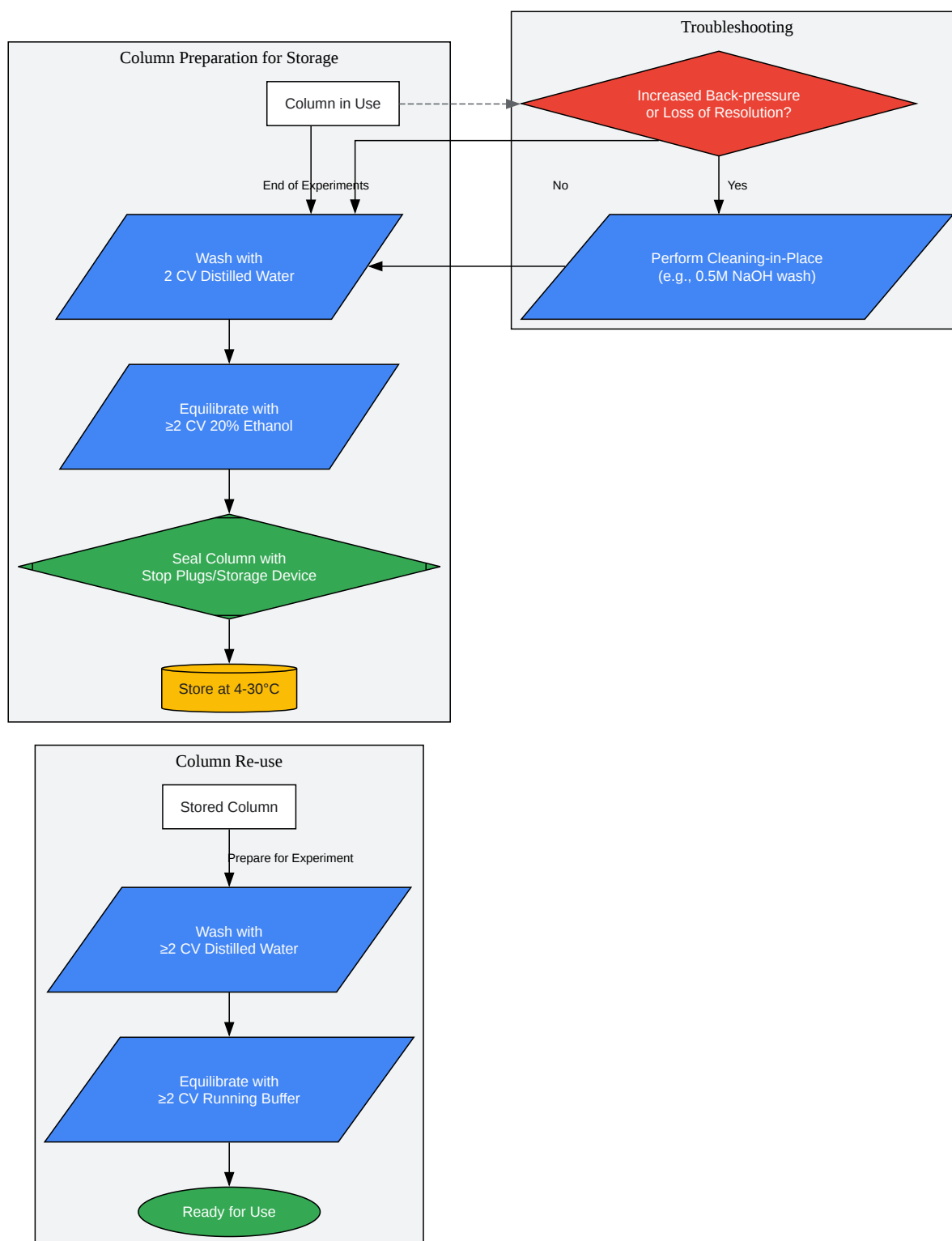
- Store: Place the column in a safe location within the recommended temperature range (4°C to 30°C).

Protocol 2: Cleaning-in-Place (CIP) for a Contaminated Column

This protocol is recommended if you suspect the column is contaminated with precipitated proteins or other foulants before storage.

- Reverse Flow Direction: For a more effective cleaning, reverse the direction of flow through the column.[\[4\]](#)[\[9\]](#)
- NaOH Wash: Wash the column with one column volume of 0.5 M NaOH at a low flow rate.[\[9\]](#)
- Water Rinse: Immediately rinse the column with 2-3 column volumes of distilled water until the pH of the eluate returns to neutral.[\[9\]](#)
- Proceed to Storage: After the cleaning procedure, proceed with the "Standard Long-Term Storage Procedure" (Protocol 1).

Visual Workflow



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Caption: Workflow for long-term storage and re-use of a **Superdex 75** column.

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